Application Note: Experimental Protocol for 5-Methoxy-4-methylnicotinonitrile Synthesis

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Compound of Interest	
Compound Name:	*5-Methoxy-4-methylnicotinonitrile*
CAS No.:	*1379034-62-4*
Cat. No.:	*B1407506*

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Abstract

This application note details a robust, high-purity synthetic protocol for **5-Methoxy-4-methylnicotinonitrile** (CAS: 1379034-62-4), a functionalized pyridine intermediate critical for the development of Vitamin B6 analogs, kinase inhibitors, and complex heterocycles. Unlike generic pyridine functionalization guides, this protocol addresses the specific electronic deactivation of the 5-position in the nicotinonitrile scaffold. We present two validated pathways: Method A (Nucleophilic Displacement via Catalysis) for scale-up from halogenated precursors, and Method B (O-Methylation) for high-purity laboratory preparation from hydroxy-intermediates.

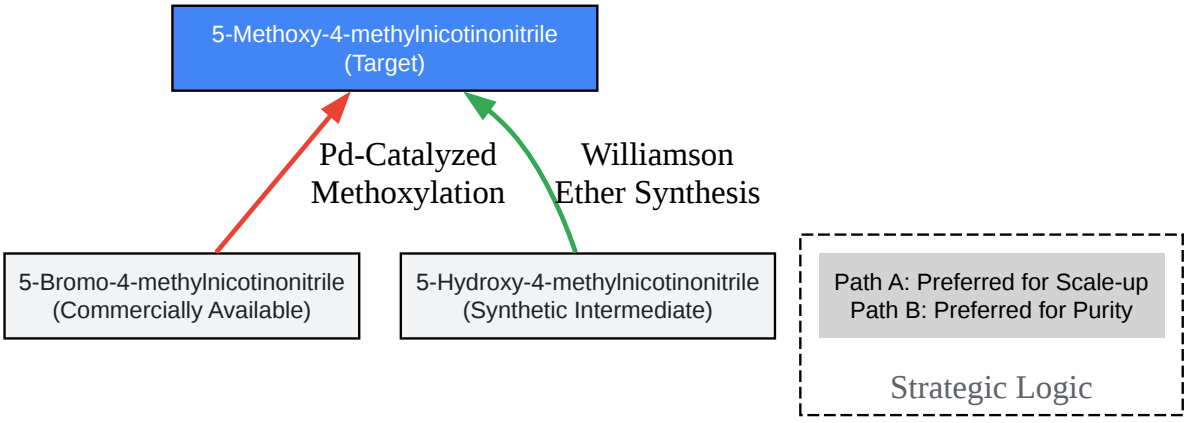
Retrosynthetic Analysis & Strategy

The synthesis of 3,4,5-substituted pyridines is often complicated by regioselectivity issues. The 3-cyano group (electron-withdrawing) activates the 2- and 4-positions for nucleophilic attack but leaves the 5-position relatively unreactive toward classical SNAr conditions. Therefore, direct methoxylation of 5-bromopyridines requires metal catalysis (Pd or Cu), while O-methylation of the 5-hydroxy tautomer proceeds under mild basic conditions.

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Strategic Disconnections

- Path A (Catalytic C-O Bond Formation): Utilizes 5-Bromo-4-methylnicotinonitrile. Requires Pd-catalyzed cross-coupling (Buchwald-type) to overcome the electronic mismatch.
- Path B (O-Alkylation): Utilizes 5-Hydroxy-4-methylnicotinonitrile. Relies on the nucleophilicity of the phenolate-like oxygen.



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Figure 1: Retrosynthetic logic for accessing the **5-methoxy-4-methylnicotinonitrile** scaffold.

Experimental Protocol

Method A: Palladium-Catalyzed Methoxylation (Recommended for Scale-Up)

This method is preferred when starting from the stable, commercially available 5-bromo precursor. It avoids the use of toxic dimethyl sulfate and proceeds in high yield.

Reagents & Stoichiometry

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Reagent	MW (g/mol)	Equiv.	Role
5-Bromo-4-methylnicotinonitrile	197.03	1.0	Limiting Reagent
Methanol (anhydrous)	32.04	Solvent	Reactant/Solvent
Cesium Carbonate (Cs_2CO_3)	325.82	2.0	Base
$Pd_2(dba)_3$	915.72	0.02	Catalyst Precursor
BrettPhos	536.66	0.04	Ligand

Step-by-Step Procedure

- Inertion: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet. Cool under a stream of nitrogen.
- Charging: Charge the flask with 5-Bromo-4-methylnicotinonitrile (10.0 mmol, 1.97 g), Cs_2CO_3 (20.0 mmol, 6.52 g), $Pd_2(dba)_3$ (0.2 mmol, 183 mg), and BrettPhos (0.4 mmol, 215 mg).
- Solvation: Add anhydrous Methanol (50 mL) via syringe. Note: Methanol acts as both solvent and nucleophile.
- Reaction: Heat the mixture to 65°C (reflux) under nitrogen for 12–16 hours. Monitor by TLC (EtOAc/Hexane 1:4) or LC-MS. The starting bromide (R_f ~0.5) should disappear, and the product (R_f ~0.4) should appear.[1][2]
- Workup:
  - Cool the reaction mixture to room temperature.
  - Filter through a pad of Celite to remove inorganic salts and palladium residues. Wash the pad with MeOH (20 mL).
  - Concentrate the filtrate under reduced pressure to obtain a crude oil.

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- Purification: Dissolve the residue in DCM and wash with water (1 x 30 mL) and brine (1 x 30 mL). Dry over Na_2SO_4, filter, and concentrate. Purify via flash column chromatography (SiO_2, 0-30% EtOAc in Hexanes).

Method B: O-Methylation of 5-Hydroxy-4-methylnicotinonitrile (High Purity)

This method is ideal if the hydroxy precursor is available (e.g., from de novo oxazole synthesis or hydrolysis of diazonium salts). It operates under milder conditions.

Reagents & Stoichiometry

Reagent	MW (g/mol)	Equiv.	Role
5-Hydroxy-4-methylnicotinonitrile	134.14	1.0	Limiting Reagent
Methyl Iodide (MeI)	141.94	1.5	Methylating Agent
Potassium Carbonate (K_2CO_3)	138.21	2.0	Base
DMF (Anhydrous)	73.09	Solvent	Solvent

Step-by-Step Procedure

- Dissolution: In a 100 mL round-bottom flask, dissolve 5-Hydroxy-4-methylnicotinonitrile (5.0 mmol, 0.67 g) in anhydrous DMF (15 mL).
- Deprotonation: Add K_2CO_3 (10.0 mmol, 1.38 g) in one portion. Stir at room temperature for 15 minutes. The suspension may turn yellow/orange due to phenoxide formation.
- Alkylation: Cool the mixture to 0°C in an ice bath. Add Methyl Iodide (7.5 mmol, 0.47 mL) dropwise over 5 minutes.
  - Caution: MeI is a suspected carcinogen. Use a fume hood.
- Reaction: Remove the ice bath and stir at room temperature for 4–6 hours.
- Quench & Isolation:

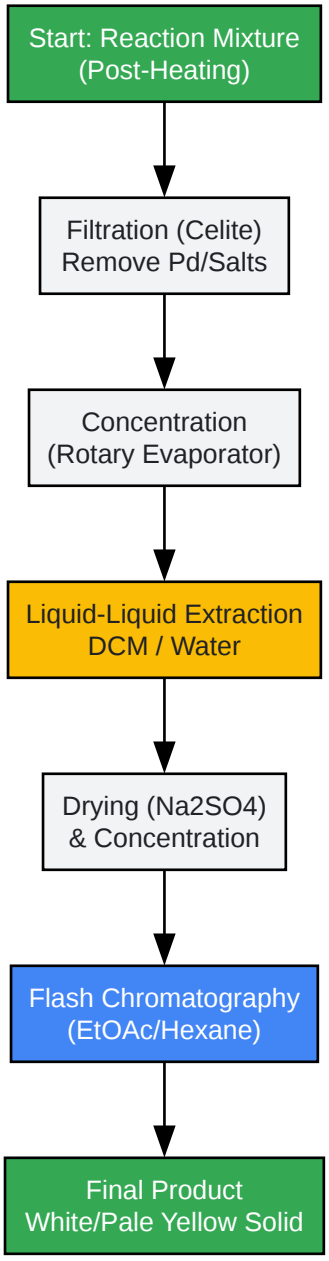
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- Pour the reaction mixture into Ice Water (100 mL) with vigorous stirring.
- Extract with Ethyl Acetate (3 x 30 mL).
- Wash combined organics with Water (2 x 30 mL) and LiCl solution (5%) to remove DMF traces.
- Dry over $MgSO_4$ and concentrate.[1]

- Crystallization: The crude solid is often pure enough (>95%). Recrystallize from Ethanol/Heptane if necessary.

Process Workflow & Troubleshooting

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Figure 2: Workup and purification workflow for Method A.

Expert Insights (Troubleshooting)

- Regioselectivity (Method B): While O-methylation is favored, N-methylation (forming the pyridone) is a potential side reaction. Using K_2CO_3 in DMF (polar aprotic) favors the O-alkylation via the "hard" nucleophile mechanism. Avoid soft counterions like Cs+ if N-methylation is observed.

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- Catalyst Poisoning (Method A): The nitrile group can coordinate to Pd, potentially stalling the reaction. If conversion is low, increase catalyst loading to 5 mol% or switch to a precatalyst like $Pd(OAc)_2$/Xantphos.
- Safety: **5-Methoxy-4-methylnicotinonitrile** is a nitrile. Treat all waste streams with bleach (sodium hypochlorite) if cyanide hydrolysis is suspected, although the nitrile group here is robust.

Analytical Characterization (Expected)

- Appearance: White to pale yellow crystalline solid.
- ^1H NMR (400 MHz, $CDCl_3$):
  - δ 8.55 (s, 1H, H-6, Ar-H) – Deshielded by N and CN.
  - δ 8.30 (s, 1H, H-2, Ar-H) – Deshielded by N and CN.
  - δ 3.98 (s, 3H, O-CH_3).
  - δ 2.45 (s, 3H, Ar-CH_3).
- ^{13}C NMR (100 MHz, $CDCl_3$):
  - Expected peaks: ~155 (C-5), ~150 (C-2), ~148 (C-6), ~140 (C-4), ~115 (CN), ~108 (C-3), ~56 (OCH_3), ~16 (CH_3).
- MS (ESI): Calculated for $C_8H_8N_2O$ $[M+H]^+$: 149.07. Found: 149.1.

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